

safety and handling of 3,3'-Dipropylthiacarbocyanine iodide

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Compound of Interest

Compound Name: 3,3'-Dipropylthiacarbocyanine
iodide

Cat. No.: B1257868

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An In-depth Technical Guide to the Safety and Handling of 3,3'-Dipropylthiacarbocyanine Iodide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **3,3'-Dipropylthiacarbocyanine iodide** (CAS No. 53213-94-8). It is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely.

Chemical and Physical Properties

3,3'-Dipropylthiacarbocyanine iodide, also known as DiSC3(5), is a fluorescent carbocyanine dye.^{[1][2]} It is primarily used as a sensitive probe to measure cell membrane potential.^{[3][4]} The compound is a crystalline powder, typically green in appearance.^{[5][6]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	53213-94-8	[1][7]
Molecular Formula	C ₂₅ H ₂₇ IN ₂ S ₂	[2][7]
Molecular Weight	546.5 g/mol	[2][7]
Appearance	Green crystalline powder	[5]
Melting Point	~245 °C (decomposes)	[4][5]
Solubility	Soluble in DMSO (~2 mg/mL) and a chloroform/methanol mixture (~10 mg/mL).[2][3][8]	[2][3][8]
Fluorescence	Excitation Max (λ _{ex}): ~622 nm; Emission Max (λ _{em}): ~670 nm	[2][8]
Storage Temperature	Long-term at -20°C; Short-term at +4°C.[5][8]	[5][8]
Stability	Stable for at least 2 years when stored correctly at -20°C. [5][8]	[5][8]

Hazard Identification and Toxicology

The primary hazards associated with **3,3'-Dipropylthiacarbocyanine iodide** are irritation to the skin, eyes, and respiratory system.[1][9][10] It is classified under the Globally Harmonized System (GHS) with a "Warning" signal word.[9] The toxicological properties of this compound have not been fully investigated.[9][11]

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation	[1] [7] [9]
Eye Irritation	2A	H319: Causes serious eye irritation	[1] [7] [9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[1] [7] [9]

Toxicological Summary:

- Acute Toxicity: No quantitative data (e.g., LD50) is available. The material should be considered hazardous until more information is known.[\[8\]](#)
- Chronic Health Effects: Long-term exposure may lead to airway diseases.[\[12\]](#) Chronic iodide overdose can lead to a toxic syndrome known as "iodism".[\[12\]](#)
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is critical to minimize exposure risk.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood or using local exhaust ventilation to prevent dust dispersion.[\[11\]](#)
- Ensure safety showers and eye wash stations are readily accessible.

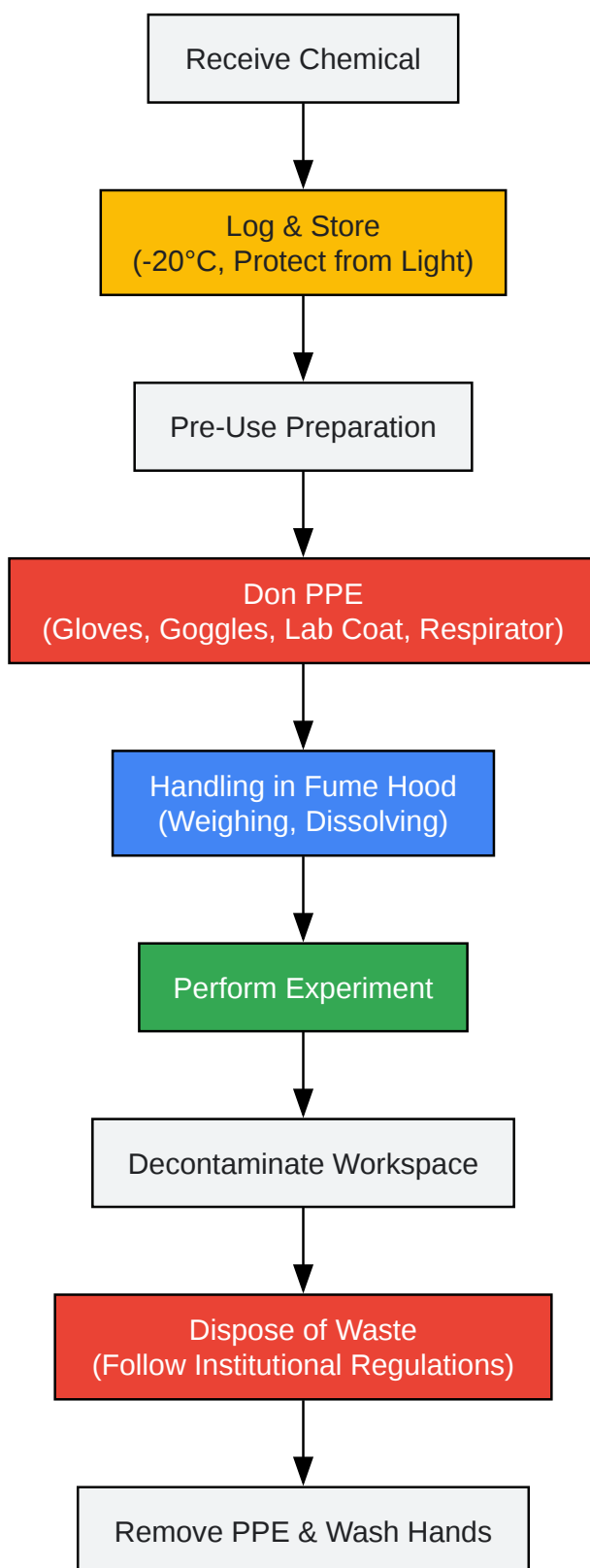
Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical splash goggles or a face shield.[\[11\]](#)

- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).[\[11\]](#)
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[11\]](#)[\[12\]](#)
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved N95 dust mask or higher-level respirator.[\[12\]](#)

General Hygiene Practices

- Avoid all personal contact, including inhalation of dust.[\[12\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[11\]](#)[\[13\]](#)
- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing and wash it before reuse.[\[11\]](#)





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